

Environmental Fate and Degradation of Ethyl Isovalerate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl isovalerate

Cat. No.: B153875

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Introduction

Ethyl isovalerate (CAS 108-64-5) is a volatile organic compound (VOC) characterized by a fruity aroma, often likened to apples or pineapples.^[1] This ester of ethyl alcohol and isovaleric acid is widely utilized as a flavoring agent in the food and beverage industry and as a fragrance component in perfumes and cosmetics.^{[1][2]} Its presence in various consumer products necessitates a thorough understanding of its environmental fate and degradation pathways to assess its potential ecological impact. This technical guide provides a comprehensive overview of the current knowledge on the environmental persistence, degradation, and mobility of **ethyl isovalerate**.

Physicochemical Properties

A summary of the key physicochemical properties of **ethyl isovalerate** is presented in Table 1. These properties are crucial in predicting its behavior and distribution in the environment.

Table 1: Physicochemical Properties of **Ethyl Isovalerate**

Property	Value	Reference(s)
Molecular Formula	C7H14O2	[1]
Molecular Weight	130.18 g/mol	[1]
Melting Point	-99 °C	[3]
Boiling Point	131-133 °C	[3]
Water Solubility	1,760 - 2,000 mg/L at 20°C	[3][4]
Vapor Pressure	7.5 mmHg at 20°C	
Log Octanol-Water Partition Coefficient (Log Kow)	2.158 (estimated)	[4]
Henry's Law Constant	2.56 x 10 ⁻⁴ atm-m ³ /mol (estimated)	EPI Suite™

Environmental Fate and Degradation

The environmental persistence of **ethyl isovalerate** is governed by a combination of biotic and abiotic degradation processes, including biodegradation, hydrolysis, atmospheric oxidation, and photolysis. Its potential for bioaccumulation and mobility in soil are also key considerations in its overall environmental risk assessment.

Biodegradation

Biodegradation is a primary pathway for the removal of **ethyl isovalerate** from the environment. A study conducted according to the OECD 301D guideline (Closed Bottle Test) demonstrated that **ethyl isovalerate** is readily biodegradable, achieving 65% degradation over a 26-day period.[5] This suggests that under aerobic conditions, microorganisms can effectively break down this compound.

Table 2: Biodegradation Data for **Ethyl Isovalerate**

Test Guideline	Inoculum	Test Duration	Degradation	Result	Reference(s)
OECD 301D	Activated sludge	26 days	65%	Readily biodegradable	[5]

Abiotic Degradation

As an ester, **ethyl isovalerate** is susceptible to hydrolysis, a reaction with water that cleaves the ester bond to form isovaleric acid and ethanol.[6] This process can be catalyzed by acids or bases.[6] While specific experimental data on the hydrolysis rate of **ethyl isovalerate** is limited, QSAR models provide valuable estimates. The HYDROWIN™ model within the EPI Suite™ predicts the hydrolysis half-life of **ethyl isovalerate**.

Table 3: Estimated Hydrolysis Half-life of **Ethyl Isovalerate**

pH	Half-life (t _{1/2})	Model
7	1.8 years	HYDROWIN™ (EPI Suite™)
8	66.8 days	HYDROWIN™ (EPI Suite™)

In the atmosphere, volatile organic compounds like **ethyl isovalerate** are primarily degraded through reactions with hydroxyl (•OH) radicals.[7] The rate of this reaction is a key determinant of the compound's atmospheric lifetime. The AOPWIN™ (Atmospheric Oxidation Program for Windows) model estimates the rate constant for the reaction of **ethyl isovalerate** with •OH radicals and its corresponding atmospheric half-life.

Table 4: Estimated Atmospheric Oxidation of **Ethyl Isovalerate**

Parameter	Value	Model
•OH Radical Reaction Rate Constant	6.81×10^{-12} cm ³ /molecule-sec	AOPWIN™ (EPI Suite™)
Atmospheric Half-life	23.9 hours (assuming •OH concentration of 5×10^5 molecules/cm ³)	AOPWIN™ (EPI Suite™)

Direct photolysis involves the degradation of a chemical by direct absorption of light. A study of the UV/Vis absorption spectrum of **ethyl isovalerate** indicated no significant absorption in the environmentally relevant wavelength range of 290-700 nm.[8] This suggests that direct photolysis is not a significant degradation pathway for **ethyl isovalerate** in the environment. Indirect photolysis, mediated by other light-absorbing substances in the environment, may occur, but specific data for **ethyl isovalerate** is not available.

Bioaccumulation

The potential for a chemical to bioaccumulate in organisms is often estimated using its octanol-water partition coefficient (Log Kow). A Log Kow value of 2.158 for **ethyl isovalerate** suggests a low to moderate potential for bioaccumulation.[4] This is further supported by a low estimated bioconcentration factor (BCF).

Table 5: Bioaccumulation Potential of **Ethyl Isovalerate**

Parameter	Value	Model/Reference
Log Kow	2.158 (estimated)	[4]
Bioconcentration Factor (BCF)	14.48 L/kg (estimated)	EPI Suite™

Mobility in Soil

The mobility of a chemical in soil is influenced by its tendency to adsorb to soil particles. This is quantified by the soil organic carbon-water partitioning coefficient (Koc). A lower Koc value indicates higher mobility. The KOCWIN™ model provides an estimated Koc value for **ethyl isovalerate**.

Table 6: Estimated Soil Mobility of **Ethyl Isovalerate**

Parameter	Value	Model
Soil Adsorption Coefficient (Koc)	75.86 L/kg	KOCWIN™ (EPI Suite™)

The estimated Koc value suggests that **ethyl isovalerate** has high mobility in soil and is not expected to strongly adsorb to soil organic matter.^[9]

Experimental Protocols

OECD 301D: Closed Bottle Test for Ready Biodegradability

The following is a detailed methodology for the OECD 301D Closed Bottle Test, as would be applied to assess the ready biodegradability of **ethyl isovalerate**.

1. Principle: A solution of the test substance in a mineral medium is inoculated with a small number of microorganisms (from activated sludge, for example) and kept in a completely filled, closed bottle in the dark at a constant temperature. The degradation is followed by the analysis of dissolved oxygen over a 28-day period. The percentage of biodegradation is calculated by expressing the measured biological oxygen demand (BOD) as a percentage of the theoretical oxygen demand (ThOD).

2. Materials:

- Test Substance: **Ethyl isovalerate**
- Inoculum: Activated sludge from a domestic wastewater treatment plant.
- Mineral Medium: Prepared according to OECD 301 guidelines, containing essential mineral salts.
- Reference Substance: A readily biodegradable substance like sodium benzoate or aniline.
- Apparatus: BOD bottles, dissolved oxygen meter, incubator.

3. Procedure:

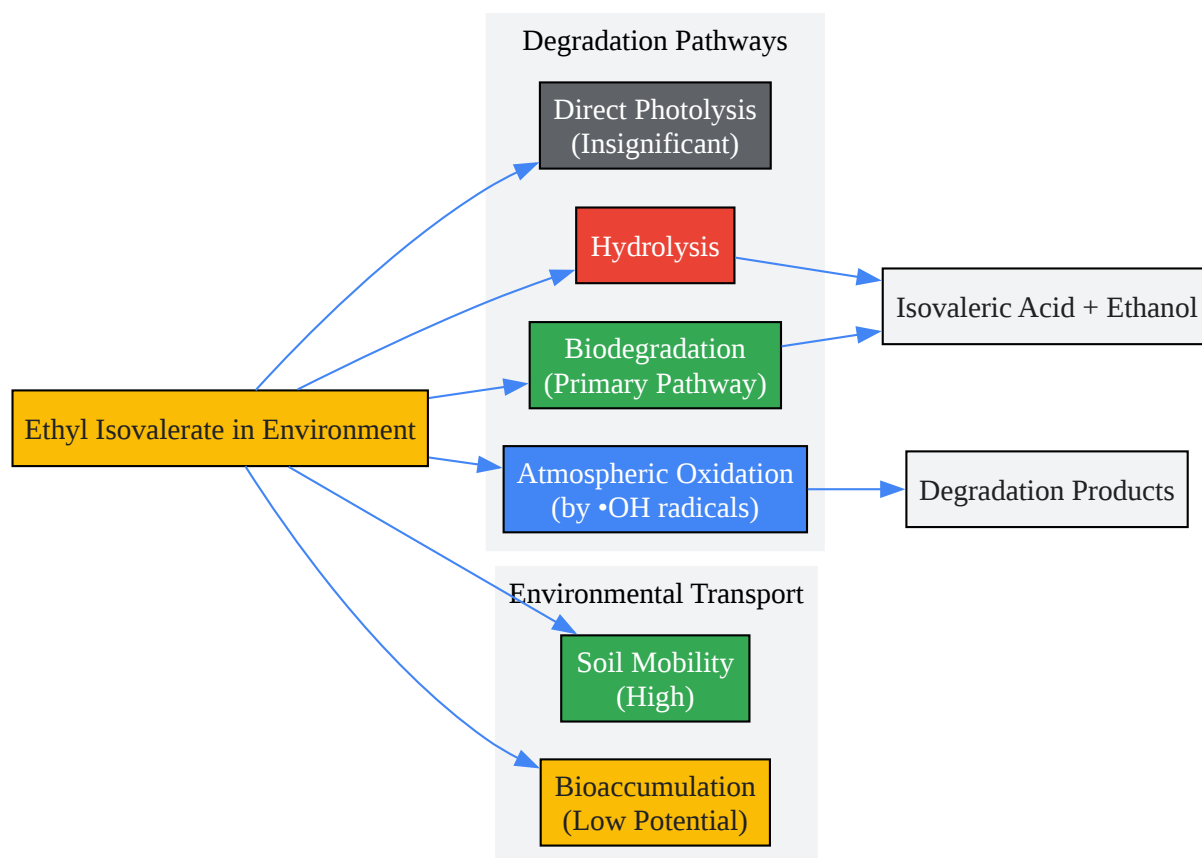
- Prepare a stock solution of **ethyl isovalerate** in the mineral medium.

- Fill a series of BOD bottles with the mineral medium.
- Add the inoculum to each bottle.
- Add the test substance to the test bottles at a concentration that will not be inhibitory to the microorganisms (typically 2-5 mg/L).
- Prepare blank controls (inoculum only) and reference controls (inoculum + reference substance).
- Completely fill the bottles, ensuring no air bubbles are trapped, and seal them.
- Incubate the bottles in the dark at 20 ± 1 °C for 28 days.
- Measure the dissolved oxygen concentration in replicate bottles at the start of the test and at regular intervals (e.g., days 7, 14, 21, and 28).

4. Data Analysis:

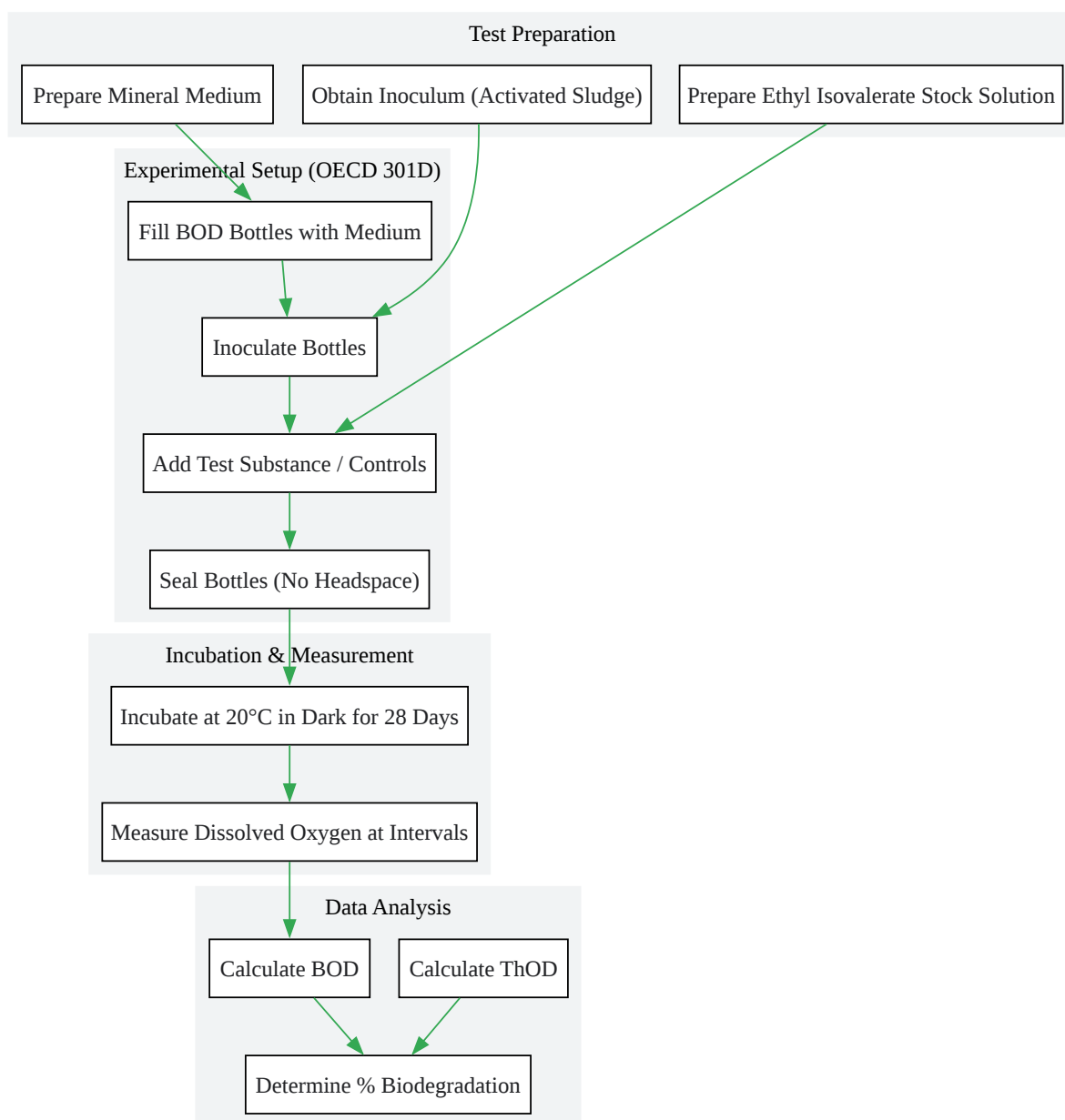
- Calculate the Biological Oxygen Demand (BOD) for the test substance, corrected for the blank control.
- Calculate the Theoretical Oxygen Demand (ThOD) based on the molecular formula of **ethyl isovalerate**.
- The percentage of biodegradation is calculated as: $\% \text{ Biodegradation} = (\text{BOD} / \text{ThOD}) \times 100$.
- A substance is considered readily biodegradable if it reaches the pass level of 60% ThOD within the 10-day window of the 28-day test.

Mandatory Visualizations



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Caption: Environmental fate pathways of **ethyl isovalerate**.



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Caption: Workflow for OECD 301D biodegradation test.

Conclusion

Based on available experimental data and QSAR model predictions, **ethyl isovalerate** is expected to have a relatively short persistence in the environment. It is readily biodegradable in aerobic environments, which is the primary degradation pathway. While hydrolysis can occur, it is a slower process, particularly at neutral pH. In the atmosphere, **ethyl isovalerate** is likely to be degraded rapidly by photo-oxidation with hydroxyl radicals. Its low potential for bioaccumulation and high mobility in soil suggest that it is unlikely to persist in biota or be strongly retained in soil, reducing the potential for long-term environmental contamination. The lack of significant UV absorption indicates that direct photolysis is not a major degradation route. Overall, the environmental profile of **ethyl isovalerate** suggests a low level of concern for persistence and bioaccumulation.

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